

Cinnamonnitrile: Application Notes and Protocols for the Fragrance and Flavor Industry

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Compound of Interest

Compound Name: Cinnamonnitrile

Cat. No.: B126248

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Introduction

Cinnamonnitrile, also known by synonyms such as cinnamyl nitrile and 3-phenyl-2-propenenitrile, is a versatile aromatic compound valued for its unique sensory properties and chemical stability.^{[1][2]} It presents as a colorless to pale yellow liquid with a characteristic spicy, warm, and sweet aroma reminiscent of cinnamon, with some describing it as having fatty or oily dimensions that contribute to a rich, lingering effect.^{[2][3][4]} Its stability in various conditions makes it a preferred ingredient in a wide range of fragrance and flavor applications, from fine fragrances and personal care products to household cleaners and air care.^{[3][5]} This document provides detailed application notes and protocols for the effective use and evaluation of **cinnamonnitrile** in research and product development.

Chemical and Physical Properties

A comprehensive understanding of **cinnamonnitrile**'s properties is essential for its proper handling, formulation, and analysis.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₇ N	[4]
Molecular Weight	129.16 g/mol	[6]
CAS Number	1885-38-7 (trans-isomer)	[4][6]
Appearance	Colorless to pale yellow liquid	[3]
Odor Profile	Spicy, sweet, cinnamon, cassia, with cumin and fatty/oily notes	[2][3]
Boiling Point	263.8 °C	[4]
Melting Point	22 °C	[4]
Density	~1.0374 g/cm ³ at 15.2 °C	[4]
Solubility	Slightly soluble in water; miscible with organic solvents like ethanol.	[1]
log P	1.96	[4]

Regulatory and Safety Information

Cinnamonnitrile is subject to regulations and safety assessments to ensure its safe use in consumer products.

Regulation/Assessment	Details	Reference(s)
IFRA Standards	Restricted due to potential for dermal sensitization. Maximum acceptable concentrations are defined for various product categories.	[6] [7]
GHS Classification	Danger: Toxic if swallowed, Harmful in contact with skin, May cause an allergic skin reaction.	[6]
RIFM Safety Assessment	A peer-reviewed safety assessment has been published by the Research Institute for Fragrance Materials (RIFM).	[2] [7]

IFRA Maximum Acceptable Concentration Limits (Selected Categories)

Product Category	Maximum Concentration (%)
Lip Products (Category 1)	Not Suitable
Deodorants/Antiperspirants (Category 2)	1.00
Eau de Toilette/Colognes (Category 4)	10.00
Body Creams/Lotions (Category 5A)	1.00
Rinse-off Toiletries (e.g., Soap, Shampoo) (Category 9)	2.50
Household Cleaners (Category 10A)	2.50
Air Fresheners (Aerosol) (Category 10B)	5.00

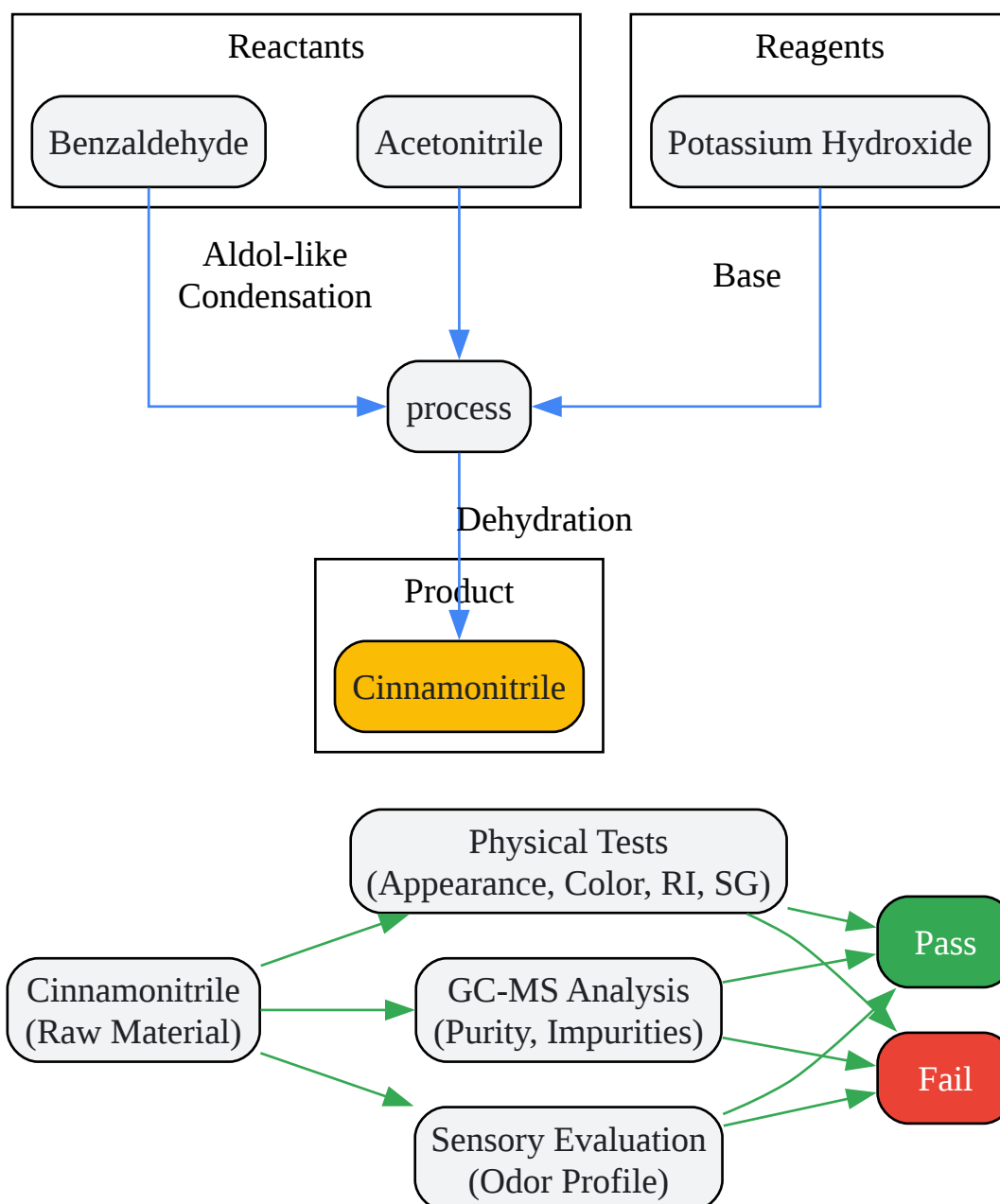
Note: This is not an exhaustive list. Refer to the latest IFRA Standards for complete and up-to-date information.

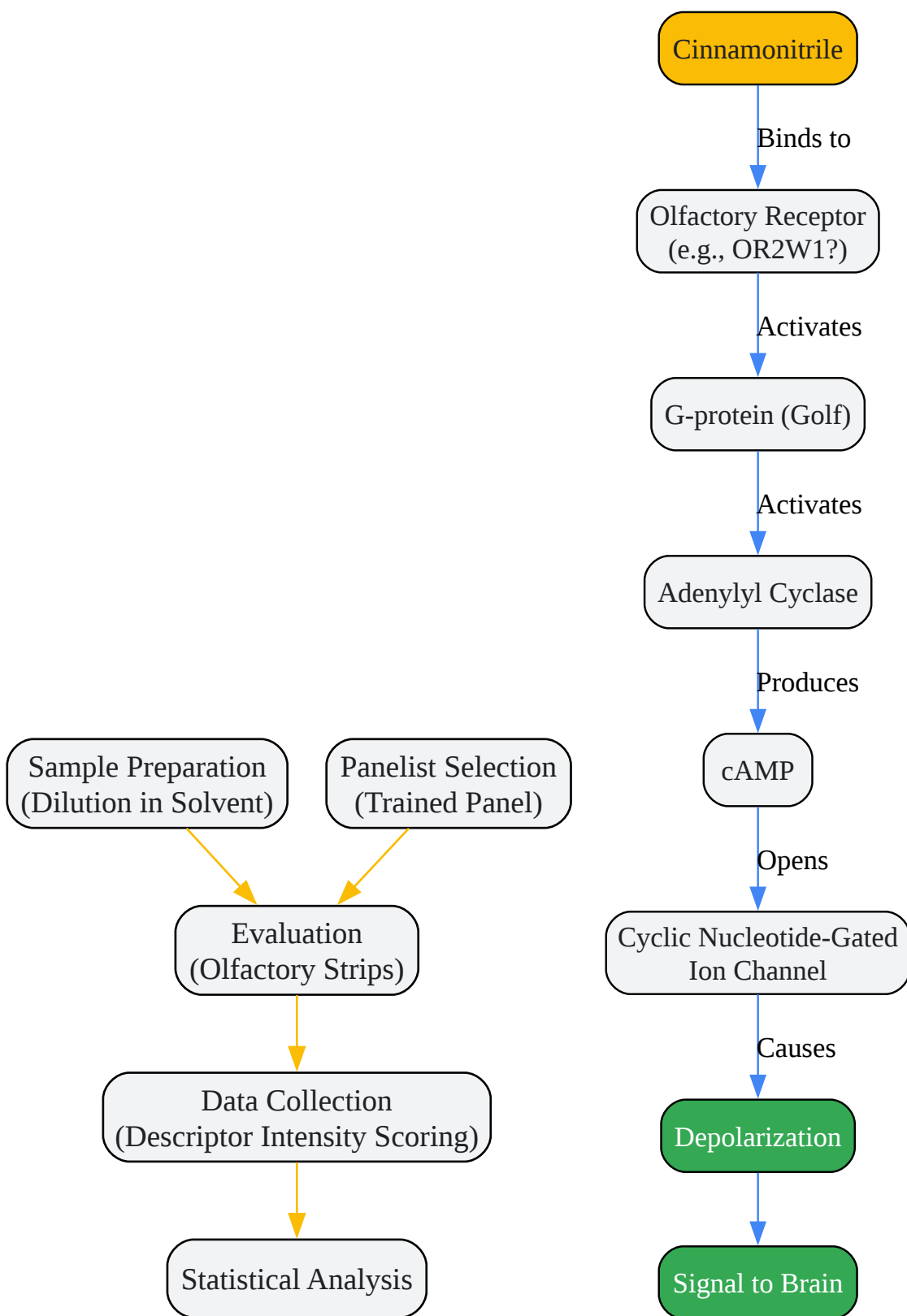
Experimental Protocols

Synthesis of Cinnamonnitrile

Several synthetic routes to **cinnamonnitrile** have been established. Below is a common laboratory-scale protocol.

Diagram of Synthetic Pathway





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